"confirming the structure of 2-acetoxy-7-nitrofluorene using mass spectrometry"

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Compound of Interest

Compound Name:	*2-Acetoxy-7-nitrofluorene*
CAS No.:	*19383-83-6*
Cat. No.:	*B099600*

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Confirming the exact molecular structure of mutagenic derivatives like **2-acetoxy-7-nitrofluorene** requires analytical precision that goes beyond simple detection. Because this compound features two highly reactive functional groups—an acetoxy ester and a nitro group—attached to a rigid fluorene core, it presents unique challenges regarding thermal stability and isobaric interference.

This guide provides an objective comparison of mass spectrometry (MS) platforms for the structural confirmation of **2-acetoxy-7-nitrofluorene**, detailing the mechanistic causality behind its fragmentation and providing a field-proven, self-validating experimental protocol.

Mechanistic Fragmentation Dynamics (The Causality)

To confidently identify **2-acetoxy-7-nitrofluorene**, an analyst must understand why the molecule fragments the way it does under collision-induced conditions. The monoisotopic mass of the intact molecule ($C_{15}H_{11}NO_4$) is 269.0688 Da, yielding a protonated precursor ion $[M+H]^+$ at m/z 270.0761[1].

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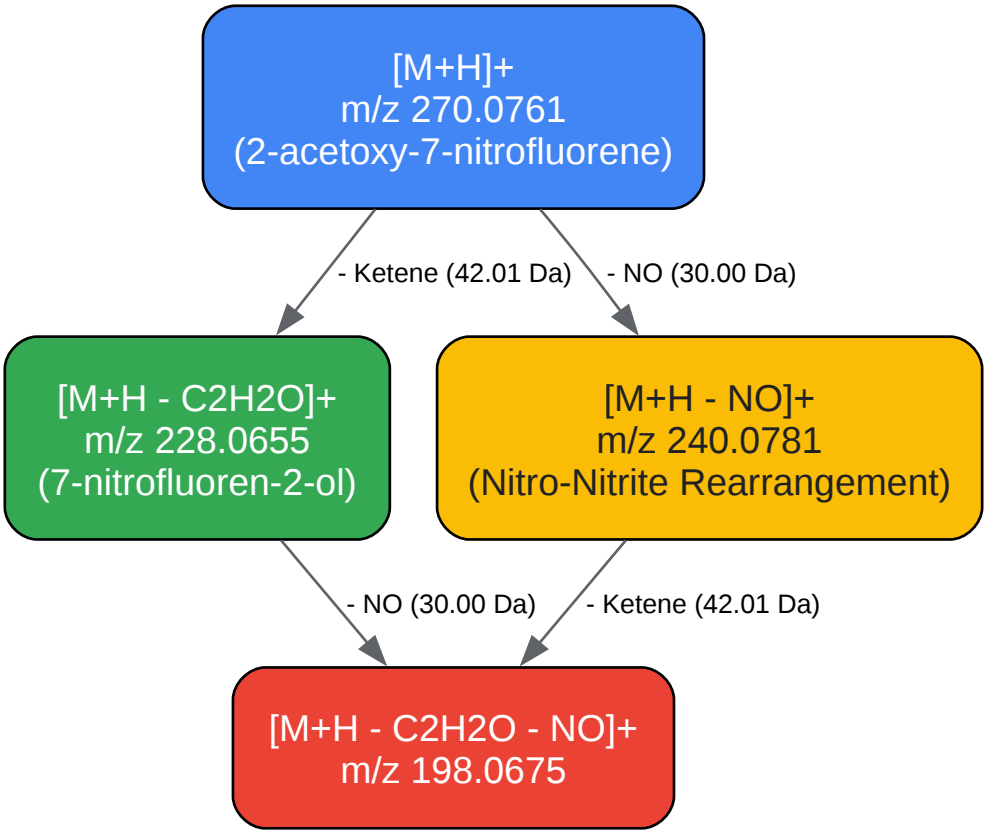
When subjected to tandem mass spectrometry (MS/MS), the molecule undergoes two primary, competitive dissociation pathways:

- Acetoxy Cleavage (Loss of Ketene): Aromatic acetates are highly prone to the neutral loss of ketene (CH2=C=O, 42.01 Da). This cleavage leaves a hydroxyl group on the fluorene ring, generating a 7-nitrofluoren-2-ol fragment at m/z 228.0655.

- Nitro-Nitrite Rearrangement (Loss of NO): As documented in , nitro-polycyclic aromatic hydrocarbons (nitro-PAHs) frequently undergo an excited-state isomerization from a nitro group (-NO2) to a nitrite ester (-ONO)[2]. This rearrangement facilitates the highly diagnostic loss of a neutral nitric oxide radical (NO•, 30.00 Da), yielding an aryloxy cation at m/z 240.0781.



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Diagnostic MS/MS fragmentation pathways of protonated **2-acetoxy-7-nitrofluorene**.

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Platform Comparison: GC-EI-MS vs. LC-ESI-HRMS/MS

Historically, Gas Chromatography-Electron Ionization MS (GC-EI-MS) has been the gold standard for PAH analysis. However, for functionalized derivatives like **2-acetoxy-7-nitrofluorene**, Liquid Chromatography-Electrospray Ionization High-Resolution MS (LC-ESI-HRMS/MS) using an Orbitrap or Q-TOF architecture offers superior structural fidelity.

The critical failure point of GC-MS for this specific analyte is thermal degradation. The high temperatures required in the GC inlet (typically 250–280°C) can induce the premature thermal elimination of ketene from the acetoxy group. Consequently, the mass spectrometer analyzes the degradation product (7-nitrofluoren-2-ol) rather than the intact parent molecule, leading to false structural assignments.

Table 1: Performance Comparison for **2-Acetoxy-7-nitrofluorene** Analysis

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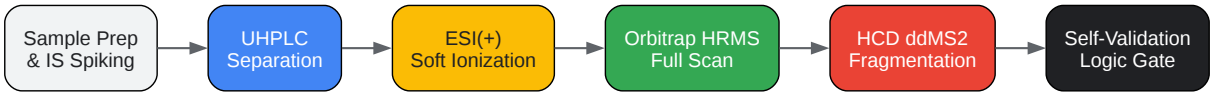
Analytical Parameter	GC-EI-MS (Single Quadrupole)	LC-ESI-HRMS/MS (Orbitrap)	Impact on Structural Confirmation
Ionization Method	Hard (70 eV EI)	Soft (ESI+)	Soft ESI preserves the intact [M+H]+ ion, crucial for confirming the acetoxy group.
Thermal Stability Risk	High. Inlet heat causes pre-column ketene loss.	Low. Room temperature LC separation prevents degradation.	LC-MS prevents false identification of the analyte as its hydrolyzed/degraded counterpart.
Mass Accuracy	Nominal (~0.5 Da)	High (< 3 ppm)	HRMS unambiguously differentiates isobaric interferences based on exact elemental composition.
Fragmentation Control	Fixed (Library-dependent)	Tunable (HCD/CID at varied NCE)	Tunable collision energy allows mapping of sequential neutral losses (-Ketene, then -NO).

Self-Validating Experimental Protocol (LC-ESI-HRMS/MS)

To ensure absolute trustworthiness, the analytical method must be a self-validating system. This means the protocol inherently checks its own accuracy through built-in logic gates, calibration checks, and isotopic scoring.



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Self-validating LC-ESI-HRMS/MS experimental workflow for structural confirmation.

Step-by-Step Methodology

Phase 1: System Suitability & Mass Calibration

- Infuse a positive ion calibration solution (e.g., Pierce LTQ Velos) directly into the ESI source.
- Verify that the mass accuracy across the m/z 100–600 range is strictly < 2 ppm. Do not proceed if the instrument fails this check, as exact mass is the foundation of the structural claim.

Phase 2: Sample Preparation (Cold Extraction)

- Extract the sample using LC-MS grade Acetonitrile (pre-chilled to 4°C) to completely halt any potential hydrolysis of the ester linkage.
- Spike the sample with an isotopically labeled internal standard (e.g., 2-nitrofluorene-d9) at a concentration of 10 ng/mL to monitor matrix suppression and retention time drift.

Phase 3: Chromatographic Resolution

- Inject 2 µL of the sample onto a sub-2 µm C18 UHPLC column (e.g., 2.1 x 100 mm, 1.7 µm).
- Run a binary gradient of Mobile Phase A (Water + 0.1% Formic Acid) and Mobile Phase B (Acetonitrile + 0.1% Formic Acid). The acidic modifier promotes robust protonation to yield the [M+H]+ species.

Phase 4: Data-Dependent Acquisition (ddMS2)

- Configure the Orbitrap to perform a Full MS scan at a resolution of 70,000 (FWHM at m/z 200).
- Trigger data-dependent MS/MS (ddMS2) using Higher-energy Collisional Dissociation (HCD).

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- Causality Note: Utilize a stepped Normalized Collision Energy (NCE) of 20, 30, and 40. Lower energies preserve the [M+H - NO]+ ion, while higher energies force the sequential [M+H - Ketene - NO]+ fragmentation.

Phase 5: Self-Validation Logic Gate The structure of **2-acetoxy-7-nitrofluorene** is considered confirmed only if the data passes all four of the following criteria:

- Retention Time: Matches the analytical standard within ±0.1 minutes.
- Mass Accuracy: The precursor ion (m/z 270.0761) is detected with < 3 ppm error.
- Isotopic Fidelity: The observed M+1 (13C contribution) and M+2 isotopic abundance matches the theoretical distribution for C15H11NO4 with a score > 90%.
- Fragment Co-occurrence: Both the -Ketene (m/z 228.0655) and -NO (m/z 240.0781) diagnostic ions are present in the MS2 spectrum.

Quantitative Data Synthesis

To facilitate rapid data analysis, the theoretical exact masses of the parent and diagnostic fragment ions are summarized below. Analysts must use these exact values to set narrow extraction windows (typically 5 ppm) during data processing to filter out chemical noise.

Table 2: Exact Mass and Characteristic Fragments (ESI Positive Mode)

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Ion Assignment	Chemical Formula	Theoretical m/z	Mass Error Tolerance	Diagnostic Significance
Precursor [M+H]+	[C15H12NO4]+	270.0761	< 3 ppm	Confirms intact elemental composition; proves absence of thermal degradation[1].
[M+H - Ketene]+	[C13H10NO3]+	228.0655	< 5 ppm	Validates the presence of the acetoxy (-O-CO-CH3) functional group.
[M+H - NO]+	[C15H12O5]+	240.0781	< 5 ppm	Validates the nitro group via the signature nitro-nitrite rearrangement[2].
[M+H - Ketene - NO]+	[C13H10O2]+	198.0675	< 5 ppm	Confirms the fluorene core structure after the cleavage of both functional appendages.

References

- PubChem, National Center for Biotechnology Information. "**2-Acetoxy-7-nitrofluorene** (Compound Summary)." PubChemLite. URL:[Link]
- Bezabeh, D. Z., et al. "Laser desorption/ionization time-of-flight mass spectrometry of nitrated polycyclic aromatic hydrocarbons." PubMed, National Institutes of Health. URL:[Link]

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- Moeini-Nombel, L., et al. "Transient IR Spectroscopic Observation of Singlet and Triplet States of 2-Nitrofluorene: Revisiting the Photophysics of Nitroaromatics." The Journal of Physical Chemistry A, ACS Publications. URL:[Link]

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Sources

- 1. PubChemLite - 2-acetoxy-7-nitrofluorene (C15H11NO4) [pubchemlite.lcsb.uni.lu]
- 2. Laser desorption/ionization time-of-flight mass spectrometry of nitrated polycyclic aromatic hydrocarbons - PubMed [pubmed.ncbi.nlm.nih.gov]
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